

Personal protective equipment for handling BMS-433796

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Compound of Interest

Compound Name: BMS 433796

Cat. No.: B1684585

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Essential Safety and Handling Guide for BMS-433796

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the compound BMS-433796 (CAS 935525-13-6). The following procedures are based on currently available safety data sheets and are intended to ensure the safe handling, use, and disposal of this research chemical.

Hazard Assessment

According to the available Safety Data Sheet (SDS) from GlpBio Technology, BMS-433796 is not classified as a hazardous substance or mixture. However, as with any research chemical, it is crucial to handle the compound with care and to take appropriate precautions to minimize potential exposure.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling BMS-433796:

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn to prevent eye contact.
Hand Protection	Chemical-resistant Gloves	Nitrile or other appropriate material.
Body Protection	Laboratory Coat	To protect skin and personal clothing.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be appropriate.

Safe Handling Procedures

Adherence to the following step-by-step procedures will help ensure the safe handling of BMS-433796.

Engineering Controls

- **Ventilation:** Always handle BMS-433796 in a well-ventilated area. A chemical fume hood is recommended, especially when working with the solid form to avoid inhalation of any dust.
- **Eye Wash Station and Safety Shower:** Ensure that an eye wash station and safety shower are readily accessible in the immediate work area.

Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- **Weighing:** If weighing the solid compound, do so in a chemical fume hood or a ventilated balance enclosure to minimize the risk of inhaling dust particles.
- **Dissolving:** When preparing solutions, add the solvent to the solid slowly to avoid splashing.

- General Use: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor.
- Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Disposal Plan

All waste materials, including empty containers and any contaminated PPE, must be disposed of in accordance with local, state, and federal regulations for chemical waste.

- Contaminated Materials: Collect any contaminated lab supplies (e.g., pipette tips, weighing paper) in a designated, sealed waste container.
- Unused Compound: Dispose of unused BMS-433796 as chemical waste. Do not dispose of it down the drain or in the general trash.
- Waste Containers: Clearly label all waste containers with the contents.

Summary of Compound Data

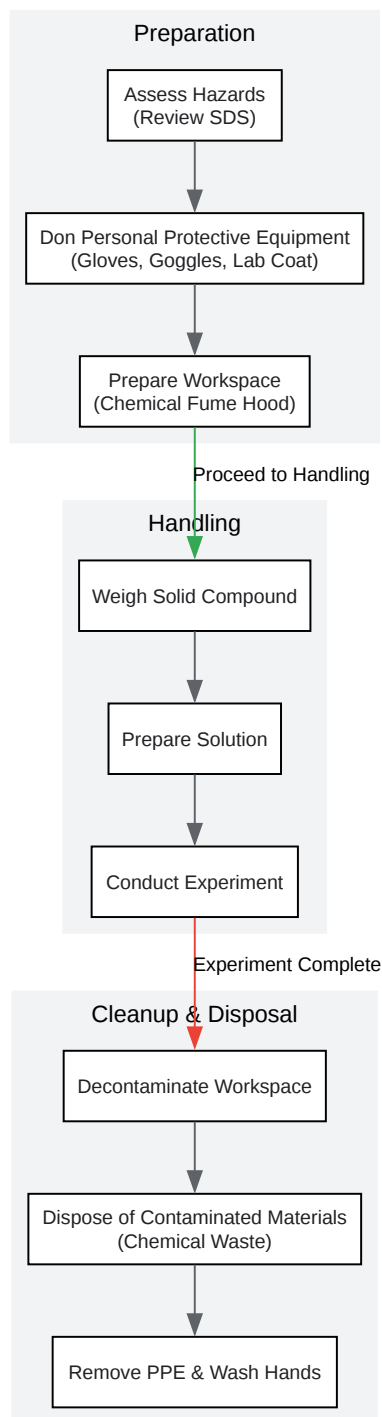
The following table summarizes the available physical and chemical properties for BMS-433796.

Property	Value
CAS Number	935525-13-6
Molecular Formula	C ₂₁ H ₂₀ F ₂ N ₄ O ₄
Molecular Weight	430.41 g/mol

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of BMS-433796.

Safe Handling Workflow for BMS-433796

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